

Application of Truxene-Based Covalent Organic Frameworks in Humidity Sensing

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Compound of Interest

Compound Name: *Truxene*

Cat. No.: *B166851*

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Covalent Organic Frameworks (COFs) are a class of porous crystalline polymers with well-defined structures and high surface areas. Their tunable porosity and chemical functionality make them promising materials for a variety of applications, including gas storage, catalysis, and sensing. **Truxene**, a C₃-symmetric, star-shaped aromatic molecule, is an excellent building block for constructing highly ordered 2D COFs. This document provides detailed application notes and protocols for the use of **truxene**-based COFs in humidity sensing, focusing on the synthesis of a **truxene**-diboronic acid COF (COF-TXDBA), fabrication of an impedance-based humidity sensor, and the underlying sensing mechanism.

Data Presentation

The performance of a **truxene**-based COF humidity sensor is summarized in the table below. The data is based on a device fabricated with COF-TXDBA.^{[1][2]}

Performance Metric	Value	Conditions
Sensing Range	11 - 98% Relative Humidity (RH)	Room Temperature
Impedance Change	3 orders of magnitude	Across the full RH range
Response Time	37 seconds	-
Recovery Time	42 seconds	-
Reversibility Deviation	2.3%	After 4 cycles
Long-term Stability	Stable for at least 70 days	-
Hysteresis	Low	-

Experimental Protocols

Protocol 1: Synthesis of Truxene-Based COF (COF-TXDBA)

This protocol describes the synthesis of a crystalline **truxene**-based COF with boronic ester linkages (COF-TXDBA) via a condensation reaction between **truxene** (TX) and 1,4-phenylenediboronic acid (DBA).[\[1\]](#)[\[2\]](#)

Materials:

- **Truxene** (10,15-dihydro-5H-diindeno[1,2-a;1',2'-c]fluorene) (TX)
- 1,4-phenylenediboronic acid (DBA)
- Mesitylene
- 1,4-Dioxane
- Anhydrous Tetrahydrofuran (THF)
- Acetone
- Pyrex tube

- Argon gas supply
- Schlenk line
- Tube furnace
- Centrifuge
- Vacuum oven

Procedure:

- In a Pyrex tube, add **Truxene** (TX, 0.1 mmol) and 1,4-phenylenediboronic acid (DBA, 0.15 mmol).
- Add a 1:1 (v/v) mixture of mesitylene and 1,4-dioxane (1 mL).
- Sonicate the mixture for 10 minutes to obtain a homogeneous dispersion.
- The Pyrex tube is then subjected to three freeze-pump-thaw cycles to remove dissolved gases.
- Seal the tube under vacuum.
- Heat the sealed tube in a tube furnace at 120°C for 3 days.
- After cooling to room temperature, an off-white precipitate will be formed.
- Collect the solid product by centrifugation.
- Wash the product sequentially with anhydrous THF (3 x 10 mL) and acetone (3 x 10 mL) to remove any unreacted monomers and oligomers.
- Dry the final product, COF-TXDBA, in a vacuum oven at 80°C overnight.

Characterization:

- Powder X-Ray Diffraction (PXRD): To confirm the crystallinity and determine the structure of the COF.

- Fourier-Transform Infrared (FTIR) Spectroscopy: To verify the formation of boronic ester linkages.
- Brunauer–Emmett–Teller (BET) Surface Area Analysis: To determine the surface area and pore size distribution.
- Thermogravimetric Analysis (TGA): To assess the thermal stability of the COF.

Protocol 2: Fabrication of an Impedance-Based Humidity Sensor

This protocol details the fabrication of an impedance-based humidity sensor using the synthesized COF-TXDBA.

Materials:

- Synthesized COF-TXDBA powder
- Interdigitated electrodes (IDEs) on a suitable substrate (e.g., alumina, silicon wafer)
- N,N-Dimethylformamide (DMF)
- Sonicator
- Micropipette or drop-casting equipment
- Hot plate or vacuum oven

Procedure:

- Prepare a COF Dispersion:
 - Disperse 5 mg of the synthesized COF-TXDBA powder in 1 mL of DMF.
 - Sonicate the mixture for 30 minutes to obtain a uniform dispersion.
- Clean the Interdigitated Electrodes:

- Clean the IDEs by sonicating them sequentially in acetone, ethanol, and deionized water for 10 minutes each.
- Dry the IDEs under a stream of nitrogen gas.
- Deposit the COF Sensing Layer:
 - Drop-cast a small volume (e.g., 5-10 μL) of the COF-TXDBA dispersion onto the active area of the cleaned IDEs.
 - Ensure the entire electrode area is uniformly covered.
- Annealing:
 - Heat the coated IDEs on a hot plate or in a vacuum oven at 60°C for 2 hours to remove the solvent and improve the adhesion of the COF layer.
- Cooling and Storage:
 - Allow the sensor to cool down to room temperature.
 - Store the fabricated sensor in a desiccator before use.

Protocol 3: Humidity Sensing Measurements

This protocol describes the procedure for measuring the humidity sensing performance of the fabricated COF-based sensor.

Equipment:

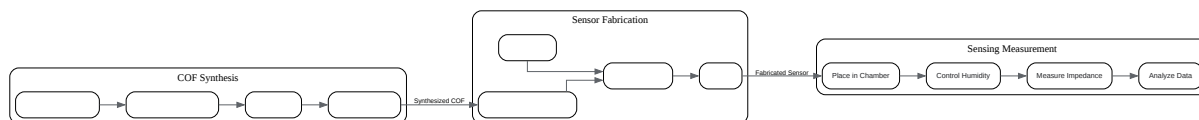
- Fabricated COF-TXDBA humidity sensor
- Controlled humidity chamber
- Impedance analyzer or LCR meter
- Saturated salt solutions (e.g., LiCl, MgCl_2 , NaCl, KCl, KNO_3) to generate different relative humidity levels.

Procedure:

- Place the fabricated sensor inside the controlled humidity chamber.
- Connect the sensor's electrodes to the impedance analyzer.
- Generate a specific relative humidity (RH) level inside the chamber using a saturated salt solution or a humidity generator.
- Allow the RH level to stabilize.
- Measure the impedance of the sensor at a fixed frequency (e.g., 100 Hz or 1 kHz) and a small applied voltage (e.g., 1 V).
- Record the impedance value once it becomes stable.
- Repeat steps 3-6 for a range of RH levels (e.g., 11%, 33%, 54%, 75%, 98%).
- To measure the response and recovery times, rapidly switch the humidity between a low and a high RH level and record the impedance as a function of time.

Visualizations

Logical Workflow for Humidity Sensor Fabrication and Testing

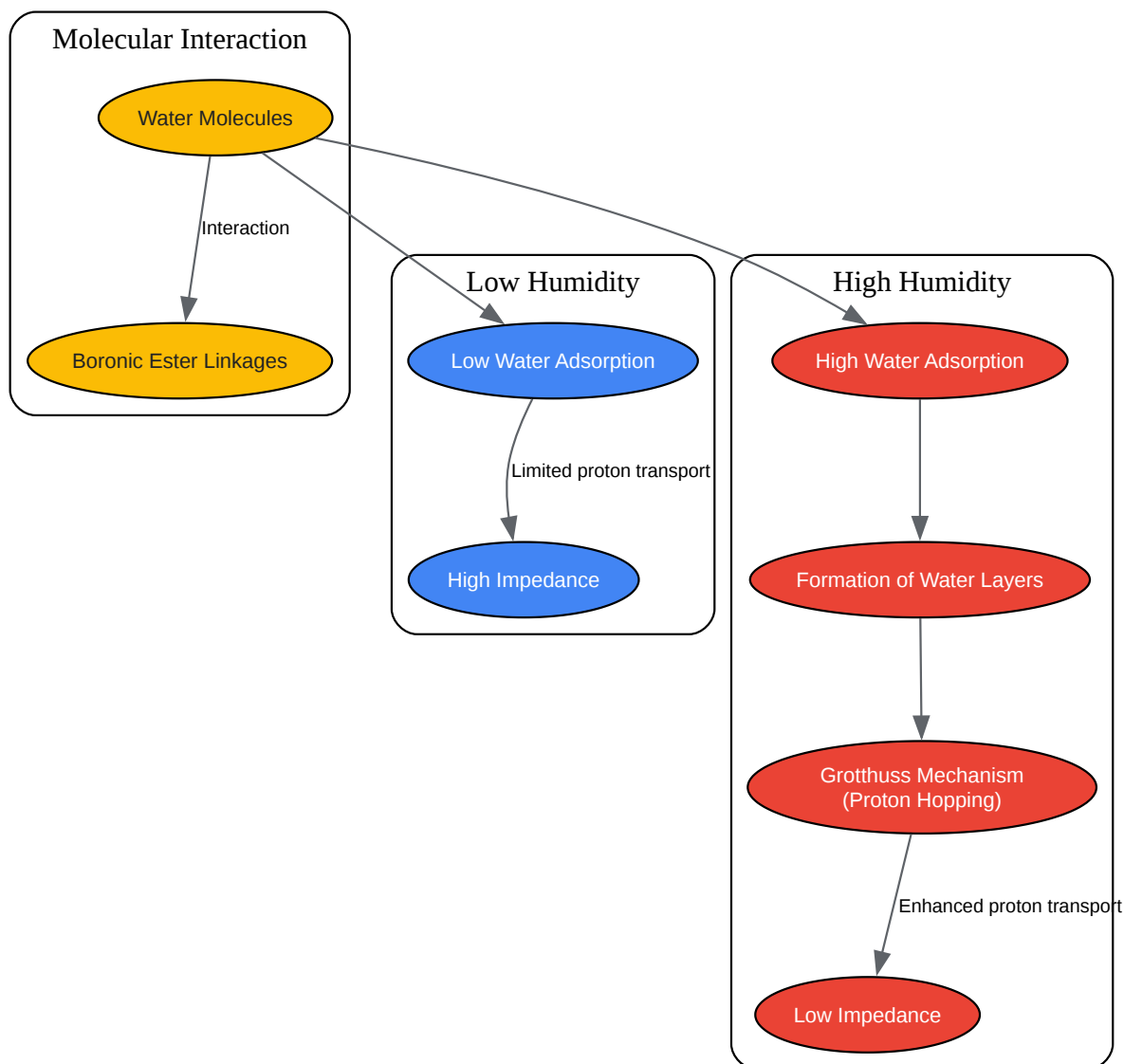


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Caption: Workflow for the synthesis of **truxene**-based COF, sensor fabrication, and humidity sensing measurements.

Signaling Pathway: Humidity Sensing Mechanism

The humidity sensing mechanism of the **truxene**-based COF with boronic ester linkages is primarily attributed to the interaction of water molecules with the porous framework, leading to changes in the electrical impedance.



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Caption: Proposed mechanism for humidity sensing in **truxene**-based COFs with boronic ester linkages.

At low humidity, a few water molecules are adsorbed, leading to high impedance. As humidity increases, more water molecules are adsorbed onto the hydrophilic boronic ester sites within

the COF's nanochannels.[1][2] These adsorbed water molecules form continuous hydrogen-bonded networks, facilitating proton transport via the Grotthuss mechanism. This "proton hopping" along the water molecule chains significantly increases the conductivity of the material, resulting in a sharp decrease in impedance. The porous and ordered structure of the **truxene**-based COF provides a high surface area and accessible channels for efficient interaction with water molecules, enhancing the sensitivity and response of the sensor.

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References

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- To cite this document: BenchChem. [Application of Truxene-Based Covalent Organic Frameworks in Humidity Sensing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166851#application-of-truxene-based-cofs-in-humidity-sensing]

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